

An In-depth Technical Guide to the Alisol-A Biosynthesis Pathway in Plants

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Compound of Interest

Compound Name: Alisol-A

Cat. No.: B10825205

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Introduction

Alisol A, a protostane-type tetracyclic triterpenoid, and its derivatives are predominantly found in the rhizomes of Alisma species, such as Alisma orientale and Alisma plantago-aquatica. These compounds have garnered significant attention from the scientific and pharmaceutical communities due to their wide range of pharmacological activities, including anti-inflammatory, anti-cancer, and lipid-lowering effects. Understanding the intricate biosynthetic pathway of Alisol A is crucial for the metabolic engineering of these high-value compounds and for the development of novel therapeutic agents. This technical guide provides a comprehensive overview of the core biosynthetic pathway of Alisol A, detailing the key enzymatic steps, regulatory mechanisms, and available quantitative data.

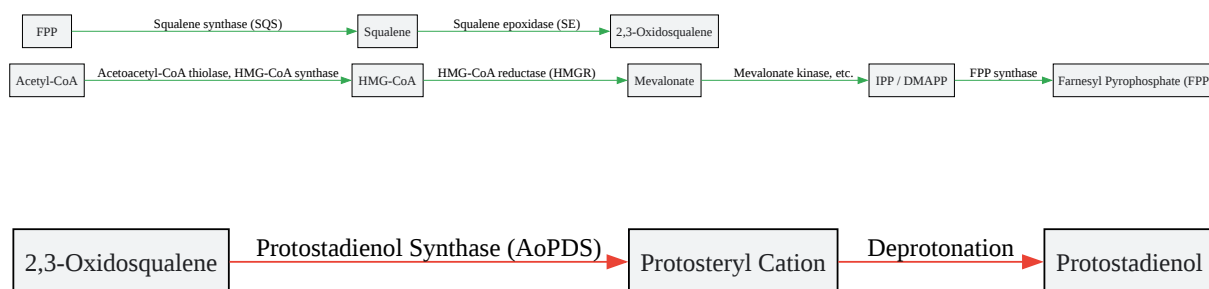
Core Biosynthesis Pathway of Alisol A

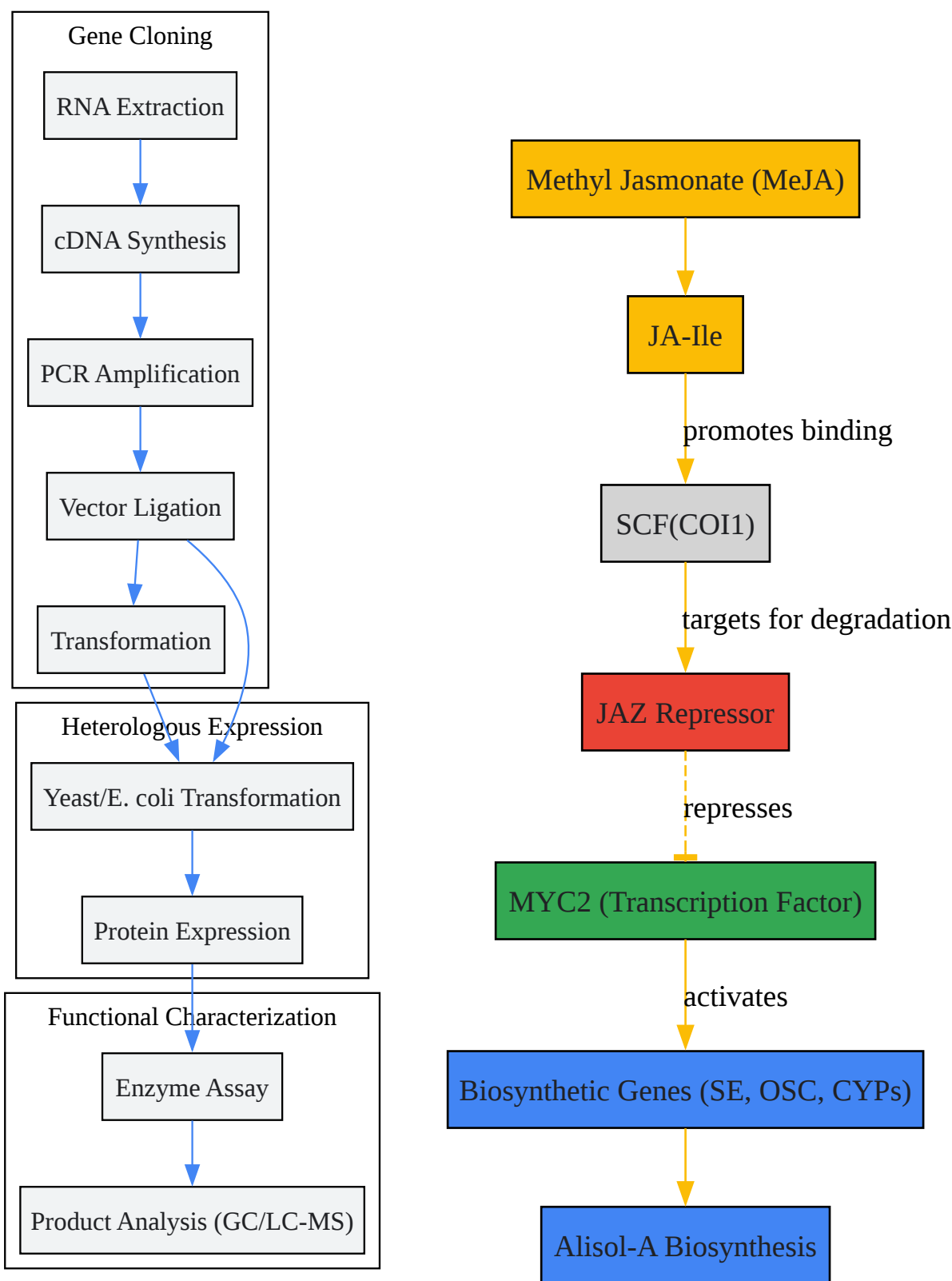
The biosynthesis of Alisol A originates from the general terpenoid pathway, commencing with the mevalonate (MVA) pathway in the cytoplasm. This foundational pathway provides the essential precursor, 2,3-oxidosqualene, for the synthesis of all triterpenoids.

From Acetyl-CoA to 2,3-Oxidosqualene: The Mevalonate Pathway

The biosynthesis begins with the condensation of three acetyl-CoA molecules to form 3-hydroxy-3-methylglutaryl-CoA (HMG-CoA). A series of enzymatic reactions, including the rate-limiting step catalyzed by HMG-CoA reductase (HMGR), converts HMG-CoA into isopentenyl pyrophosphate (IPP) and its isomer, dimethylallyl pyrophosphate (DMAPP). These five-carbon units are the fundamental building blocks for all isoprenoids.

Farnesyl pyrophosphate (FPP) synthase then catalyzes the sequential condensation of two IPP molecules with one DMAPP molecule to produce the 15-carbon intermediate, farnesyl pyrophosphate. Subsequently, squalene synthase (SQS) joins two molecules of FPP in a head-to-head condensation to form the 30-carbon linear hydrocarbon, squalene. The final step in this initial phase is the epoxidation of squalene to 2,3-oxidosqualene, a reaction catalyzed by squalene epoxidase (SE). This enzyme is a key rate-limiting step in triterpenoid biosynthesis and is subject to regulation by signaling molecules such as methyl jasmonate.





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